

Commercial Suppliers and Technical Data for 4-Bromothiazole-2-carbonitrile

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Compound of Interest

Compound Name: 4-Bromothiazole-2-carbonitrile

Cat. No.: B580486

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability of **4-Bromothiazole-2-carbonitrile** (CAS No. 1017781-52-0), a heterocyclic building block with potential applications in medicinal chemistry and materials science. This document compiles data from various suppliers, outlines key chemical properties, and presents available safety information.

Chemical Identity and Properties

Table 1: Chemical Identification of **4-Bromothiazole-2-carbonitrile**

Identifier	Value
IUPAC Name	4-bromo-1,3-thiazole-2-carbonitrile
Synonyms	4-bromo-2-cyanothiazole, 4-bromo-1,3-thiazole-2-carbonitrile, 4-bromo-2-thiazolecarbonitrile
CAS Number	1017781-52-0[1][2]
Molecular Formula	C ₄ HBrN ₂ S[1][2]
Molecular Weight	189.03 g/mol [1][2]
MDL Number	MFCD09607690[1]

Table 2: Physicochemical Properties of **4-Bromothiazole-2-carbonitrile**

Property	Value
Appearance	White to off-white solid
Purity	≥95% - ≥98% (Varies by supplier)
Storage	Store at 2-8°C under an inert atmosphere (e.g., nitrogen or argon)[2][3]

Commercial Availability

A number of chemical suppliers offer **4-Bromothiazole-2-carbonitrile** in research and bulk quantities. The following table summarizes the offerings from several prominent suppliers. Please note that availability and product specifications are subject to change and should be confirmed directly with the supplier.

Table 3: Commercial Suppliers of **4-Bromothiazole-2-carbonitrile**

Supplier	Purity/Specification	Available Quantities
American Elements	High purity and custom specifications available (e.g., 99%, 99.9%)[1]	Research and bulk quantities[1]
BLD Pharm	Information on purity and specifications available upon request[3]	Contact for availability[3]
Chongqing Chemdad Co., Ltd.	Multiple grades available	Contact for available quantities
Key Organics	Product specifications available on request	Contact for available quantities
AChemBlock	95% purity	5g, 25g[4]
Ambeed	Not specified	Contact for availability
Dayang Chem (Hangzhou) Co.,Ltd.	Not specified	Contact for availability[5]
Abacipharm	Not specified	Contact for availability[6]

Safety Information

A Safety Data Sheet (SDS) for **4-Bromothiazole-2-carbonitrile** indicates the following hazard information. It is crucial to handle this compound in a well-ventilated fume hood and with appropriate personal protective equipment.

Table 4: GHS Hazard and Precautionary Statements

Category	Statement
Hazard Statements	H302: Harmful if swallowed. H312: Harmful in contact with skin. H315: Causes skin irritation. H319: Causes serious eye irritation. H332: Harmful if inhaled. H335: May cause respiratory irritation.
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P280: Wear protective gloves/protective clothing/eye protection/face protection. P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. P302+P352: IF ON SKIN: Wash with plenty of soap and water. P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Experimental Protocols

Detailed experimental protocols for the synthesis of **4-Bromothiazole-2-carbonitrile** are not readily available in the public domain. However, the synthesis of brominated thiazoles often involves the sequential bromination and debromination of thiazole precursors.^[7] One potential synthetic route could involve the bromination of 2-cyanothiazole.

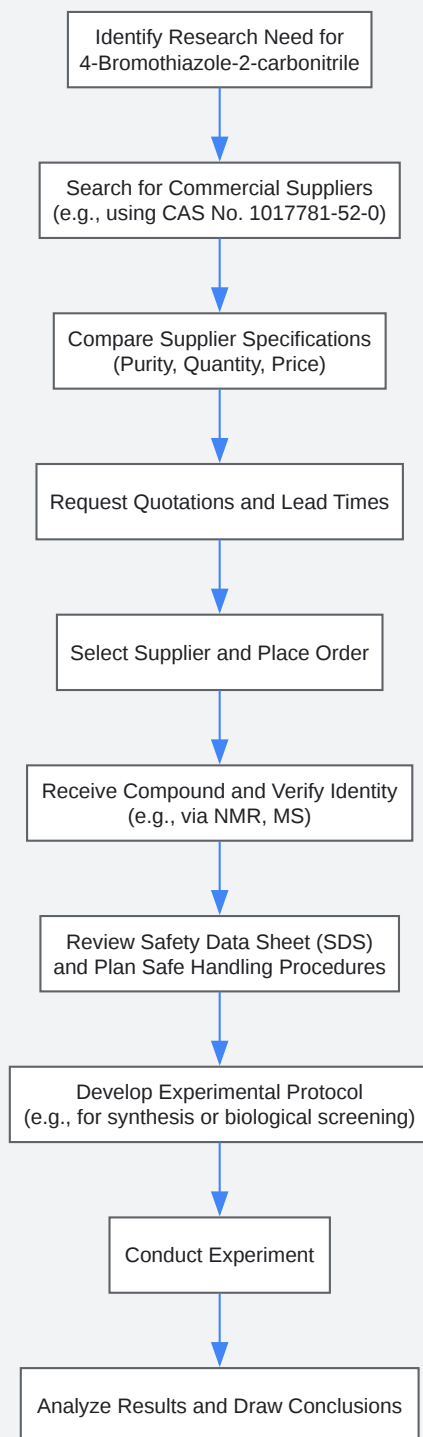
While a specific, validated protocol for this compound is not available, a general procedure for the synthesis of similar compounds, such as 2-bromo-4-thiazolecarboxylic acid, involves the diazotization of an amino-thiazole precursor followed by a Sandmeyer-type reaction with a bromide source.^[8] Another approach described in patent literature for a similar compound involves a one-pot synthesis from 2-bromothiazole via carbonyl-inserting reaction, chlorination, and ammonolysis.^[9]

Researchers interested in the synthesis of **4-Bromothiazole-2-carbonitrile** should consult the chemical literature and consider these general methodologies as a starting point for developing a specific synthetic route.

Logical Workflow for Procurement and Use

The following diagram illustrates a logical workflow for researchers from identifying the need for **4-Bromothiazole-2-carbonitrile** to its experimental application.

Workflow for Procurement and Use of 4-Bromothiazole-2-carbonitrile

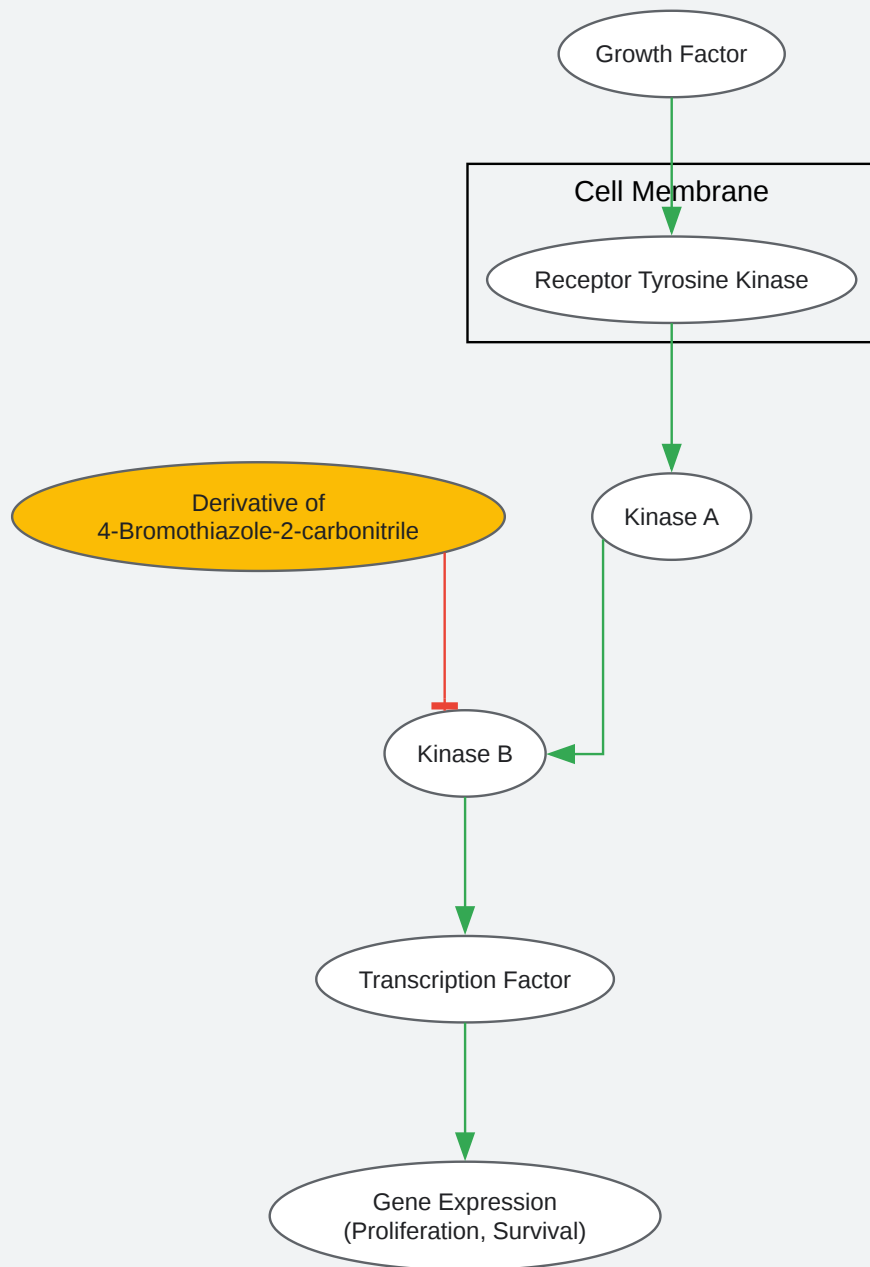
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Caption: Procurement and Use Workflow.

Potential Signaling Pathway Involvement (Hypothetical)

Given the prevalence of the thiazole scaffold in bioactive molecules, **4-Bromothiazole-2-carbonitrile** could potentially be used as a building block for the synthesis of inhibitors of various signaling pathways implicated in disease. The following diagram presents a hypothetical signaling pathway where a derivative of this compound might act.

Hypothetical Signaling Pathway for a 4-Bromothiazole-2-carbonitrile Derivative

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Caption: Hypothetical Kinase Inhibition.

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